

# Comparative Analysis of Diisodecyl Adipate (DIDA) for Plasticizing Efficiency

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## Compound of Interest

Compound Name: *Diisodecyl adipate*

Cat. No.: *B167166*

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This guide provides a comprehensive comparative analysis of the plasticizing efficiency of **Diisodecyl adipate** (DIDA), a non-phthalate plasticizer, against common alternatives such as Di(2-ethylhexyl) phthalate (DEHP), Diisononyl phthalate (DINP), and Dioctyl adipate (DOA). The following data is synthesized from various technical sources to offer an objective performance comparison.

## Executive Summary

**Diisodecyl adipate** (DIDA) is a primary monomeric plasticizer known for its excellent low-temperature flexibility and low volatility, making it a preferred choice for applications in colder environments or where permanence is critical. In comparison to phthalate-based plasticizers like DEHP and DINP, adipates such as DIDA generally offer a superior safety profile, a significant factor in medical and food contact applications. While phthalates have historically been the standard due to their high plasticizing efficiency at room temperature, concerns over their potential health impacts have driven the adoption of alternatives like DIDA. This guide presents a data-driven comparison of key performance metrics to aid in the selection of the most suitable plasticizer for specific research and development needs.

## Data Presentation: Comparative Performance of Plasticizers

The following tables summarize the key performance indicators for DIDA and its alternatives in a typical flexible PVC formulation.

Table 1: Mechanical Properties of Plasticized PVC

Property	Test Method	DIDA	DEHP	DINP	DOA	Key Observations
Tensile Strength (psi)	ASTM D638	2490	Lower	Higher	Similar to DIDA	PVC plasticized with DINP generally exhibits greater tensile strength, while DEHP may result in lower tensile strength compared to adipates.
Elongation at Break (%)	ASTM D638	370	Higher	Lower	Similar to DIDA	DEHP is known to impart greater flexibility and elongation before breakage.
Hardness (Shore A)	ASTM D2240	85	Lower	Higher	Similar to DIDA	A lower Shore A value indicates greater softness and

plasticizing  
efficiency.

Note: The data presented is compiled from various sources and may not have been generated under identical test conditions. Direct comparison should be made with caution.

Table 2: Low-Temperature Flexibility

Property	Test Method	DIDA	DEHP	DINP	DOA	Key Observations
Clash-Berg Temperature (°C)	ASTM D1043	-44	Higher	Higher	Similar to DIDA	Adipate plasticizers, including DIDA and DOA, are well-regarded for their superior low-temperature performance compared to phthalates.

Table 3: Permanence Properties

Property	Test Method	DIDA	DEHP	DINP	DOA	Key Observations
Volatility (Weight Loss, %)	ASTM D1203	≤ 0.4 (24h @ 70°C)	Higher	Lower	Higher	DIDA's higher molecular weight compared to DOA contributes to its lower volatility. DINP also exhibits low volatility.
Extraction in Hexane (%)	Internal Method	-34 (24h @ 25°C)	Lower	Lower	Higher	Phthalates generally show lower extraction in non-polar solvents compared to adipates.
Extraction in Soapy Water (%)	Internal Method	-10 (7 days @ 90°C)	Higher	Higher	Higher	DIDA demonstrates good resistance to extraction by aqueous solutions.

## Experimental Protocols

Detailed methodologies for the key experiments cited are outlined below, based on internationally recognized standards.

### Evaluation of Plasticizer Efficiency (ASTM D2284)

This method determines the plasticizing efficiency of a compound in PVC by measuring the tensile properties of the plasticized material.

- **Sample Preparation:** A PVC formulation is prepared with a specified concentration of the plasticizer under evaluation. The mixture is then molded into standardized test specimens.
- **Conditioning:** The molded specimens are conditioned in a controlled environment to ensure consistent results.
- **Testing:** The specimens are subjected to tensile stress until failure using a universal testing machine. Key parameters measured include tensile strength, elongation at break, and modulus of elasticity.
- **Analysis:** The data obtained provides insights into the plasticizer's ability to impart flexibility and strength to the PVC material.

### Low-Temperature Flexibility (ASTM D1043)

This test method, commonly known as the Clash-Berg test, determines the stiffness characteristics of plastics as a function of temperature.

- **Apparatus:** A torsional test apparatus is used to apply a specific torque to a test specimen.
- **Procedure:** The specimen is conditioned at the test temperature. A specified torque is applied, and the resulting angular deflection is measured.
- **Calculation:** The apparent modulus of rigidity is calculated from the applied torque and the angular deflection. The temperature at which the material reaches a specific modulus of rigidity is reported as the low-temperature flexibility limit.

### Volatility (ASTM D1203)

This method measures the volatile loss from a plastic material using activated carbon as an immersion medium.

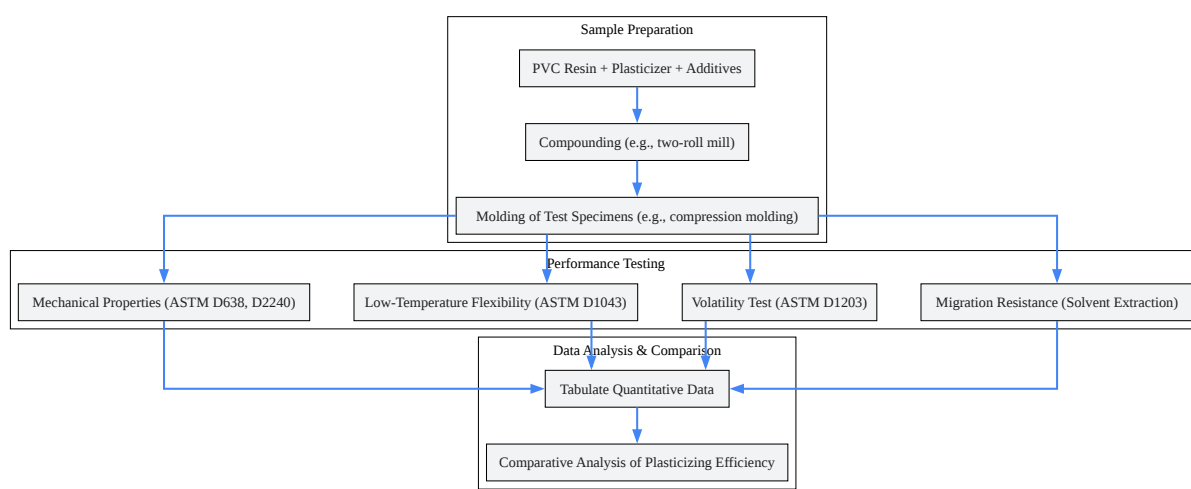
- **Procedure:** A pre-weighed specimen of the plasticized material is placed in a container with activated carbon. For Test Method B (Wire Cage), the specimen is suspended in a wire cage to prevent direct contact with the carbon.
- **Exposure:** The container is placed in an oven at a specified temperature for a defined period.
- **Measurement:** After exposure, the specimen is removed, cooled, and reweighed. The percentage of weight loss is calculated as the volatile loss.

## Migration Resistance (Solvent Extraction)

This test evaluates the resistance of the plasticizer to being extracted from the PVC matrix by various solvents.

- **Specimen Preparation:** A pre-weighed disc of the plasticized PVC is prepared.
- **Immersion:** The specimen is immersed in a specific solvent (e.g., hexane, soapy water, oil) in a sealed container for a defined time and at a controlled temperature.
- **Measurement:** After immersion, the specimen is removed, dried, and reweighed. The percentage of weight loss represents the amount of plasticizer extracted by the solvent.

## Mandatory Visualization



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Caption: Workflow for the comparative evaluation of plasticizer efficiency.

## Conclusion

**Diisodecyl adipate (DIDA)** presents a compelling alternative to traditional phthalate plasticizers, particularly in applications where low-temperature performance and a favorable safety profile are paramount. While phthalates like DEHP may offer superior elongation, DIDA



provides a balanced profile of good mechanical properties, low volatility, and excellent flexibility at sub-zero temperatures. The choice between DIDA and other plasticizers will ultimately depend on the specific performance requirements of the end-product. For applications in the medical and pharmaceutical fields, the reduced migration potential and lower toxicity of adipate esters like DIDA are critical considerations.

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